

Personal protective equipment for handling Benzyltrimethylammonium tribromide

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Compound of Interest

Compound Name: *Benzyltrimethylammonium tribromide*

Cat. No.: *B15548377*

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Essential Safety and Handling Guide for Benzyltrimethylammonium Tribromide

This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **Benzyltrimethylammonium tribromide**. The following procedural guidance outlines operational and disposal plans to ensure the safe use of this chemical in a laboratory setting.

Hazard Identification and Safety Data

Benzyltrimethylammonium tribromide is a chemical that requires careful handling due to its hazardous properties. It is known to cause skin and serious eye irritation, and may also cause respiratory irritation.^{[1][2][3]} Ingestion and inhalation should be avoided.

The table below summarizes key quantitative safety and physical data for **Benzyltrimethylammonium tribromide**.

Parameter	Value	Source
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1][3]
GHS Precautionary Statements	P261, P264, P271, P280, P302+P352, P305+P351+P338	
CAS Number	111865-47-5	[3][4][5][6]
Molecular Formula	C ₁₀ H ₁₆ Br ₃ N	[3][4][5]
Molecular Weight	389.95 g/mol	[4][7]
Appearance	Yellow to orange crystalline powder	[5][8]
Melting Point	99-101 °C	[4][7][8][9]
Signal Word	Warning	[1][4]

Personal Protective Equipment (PPE)

To minimize exposure and ensure safety, the following personal protective equipment must be worn when handling **Benzyltrimethylammonium tribromide**:

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory to protect against dust particles and splashes.
- **Skin Protection:** Chemical-resistant gloves (e.g., nitrile or neoprene) are required to prevent skin contact. A lab coat or a chemical-resistant apron must also be worn.
- **Respiratory Protection:** In areas with inadequate ventilation or where dust may be generated, a NIOSH-approved N95 dust mask or a respirator should be used to prevent inhalation of harmful dust.[4][9]

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for the safe handling of **Benzyltrimethylammonium tribromide**.

Preparation and Engineering Controls

- Work in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that an eyewash station and a safety shower are easily accessible.
- Remove all potential ignition sources from the handling area.
- Before starting, ensure all required PPE is correctly worn.

Handling the Chemical

- To prevent the generation of airborne dust, handle the solid chemical with care, using a spatula or other appropriate tools.
- If transferring the chemical, do so slowly and carefully to minimize dust.
- Keep the container tightly closed when not in use.

Spill and Leak Cleanup

- In the event of a small spill, carefully sweep or vacuum the material. Avoid creating dust during the cleanup process.
- Place the collected material into a suitable, clearly labeled container for disposal.
- For larger spills, evacuate the area and follow your institution's emergency procedures.

Disposal Plan

All waste containing **Benzyltrimethylammonium tribromide** must be treated as hazardous waste.

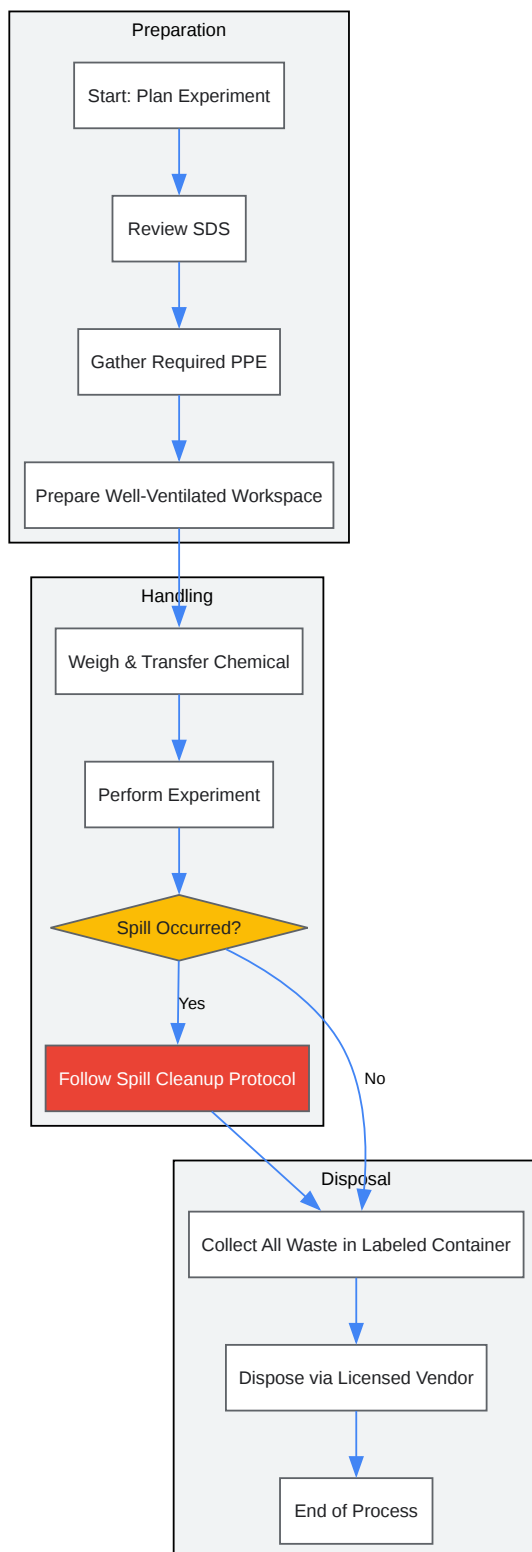
- **Waste Collection:** Collect all waste material, including any contaminated PPE, in a designated and properly labeled hazardous waste container.

- Container Labeling: Ensure the waste container is clearly labeled with the chemical name and associated hazards.
- Disposal: Dispose of the hazardous waste through a licensed disposal company, following all local, state, and federal regulations.^[10] Do not dispose of this chemical down the drain or in regular trash.

Experimental Workflow Visualization

The following diagram illustrates the key decision points and procedural flow for the safe handling and disposal of **Benzyltrimethylammonium tribromide**.

Workflow for Handling Benzyltrimethylammonium Tribromide

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Caption: Safe handling and disposal workflow.

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